# Structural Elucidation and Therapeutic Potential of N,3,5-Trihydroxybenzamide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *N,3,5-trihydroxybenzamide* |
| *CAS No.:* | *30697-84-8* |
| *Cat. No.:* | *B1628004* |

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## (3,5-Dihydroxybenzohydroxamic Acid)

## Executive Summary

This technical guide provides a comprehensive analysis of

-trihydroxybenzamide, a molecule more formally known in medicinal chemistry as 3,5-dihydroxybenzohydroxamic acid. While structurally related to the well-known ribonucleotide reductase (RNR) inhibitors Didox (3,4-dihydroxy) and Trimidox (3,4,5-trihydroxy), the 3,5-isomer presents a unique resorcinol substitution pattern. This guide details its IUPAC nomenclature, chemical synthesis, physicochemical properties, and its dual-mechanism pharmacology as a metalloenzyme inhibitor and free radical scavenger.

## Nomenclature and Structural Analysis

The name "

-trihydroxybenzamide" is a systematic construction that can lead to ambiguity if not deconstructed via IUPAC rules.

## IUPAC Deconstruction

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The molecule consists of a benzene ring with a carboxamide group (benzamide). The "trihydroxy" designation indicates three hydroxyl (-OH) groups located at specific positions:

- Position

  : Attached to the amide nitrogen atom.[1]

- Positions 3 and 5: Attached to the benzene ring (meta-positions relative to the carbonyl).

Systematic Name:

-Trihydroxybenzamide Preferred IUPAC Name (PIN): 3,5-Dihydroxy-

-hydroxybenzamide Class Name: 3,5-Dihydroxybenzohydroxamic acid

## Structural Significance

The presence of the

-hydroxy moiety transforms the amide into a hydroxamic acid (

).[2] This functional group is the critical pharmacophore, granting the molecule two primary capabilities:

- Metal Chelation: The carbonyl oxygen and the

  -hydroxyl oxygen form a bidentate ligand capable of sequestering transition metals (Fe

  , Zn

  ).

- Radical Scavenging: The

  group can donate a hydrogen atom to quench free radicals, forming a stable nitroxide radical intermediate.

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| Property | Descriptor |
|---|---|
| Molecular Formula | |
| Molecular Weight | 169.13 g/mol |
| Core Scaffold | Benzohydroxamic Acid |
| Substitution Pattern | 3,5-Resorcinol (Meta-substitution) |
| Key Pharmacophore | Hydroxamate ( ) |

# Chemical Synthesis

Direct amidation of 3,5-dihydroxybenzoic acid with hydroxylamine is inefficient due to the competing nucleophilicity of the phenolic hydroxyls and the potential for self-polymerization. The standard industrial protocol utilizes a methyl ester intermediate to ensure regioselectivity.

# Synthetic Pathway (Graphviz Visualization)




Figure 1: Two-step synthesis via methyl ester intermediate to avoid phenolic interference.

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# Detailed Protocol

Step 1: Esterification

- Dissolve 3,5-dihydroxybenzoic acid (10 mmol) in anhydrous methanol (50 mL).
- Add catalytic concentrated

  (0.5 mL).
- Reflux for 6 hours. Monitor via TLC (Ethyl Acetate:Hexane 1:1).

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- Evaporate solvent; neutralize with

  ; extract with ethyl acetate to yield Methyl 3,5-dihydroxybenzoate.

Step 2: Hydroxaminolysis (The Critical Step)

- Reagents: Hydroxylamine hydrochloride (

  ), Potassium Hydroxide (

  ), Methanol.

- Preparation of Hydroxylamine Base: Dissolve

  (15 mmol) in methanol. In a separate flask, dissolve

  (30 mmol) in methanol.

- Combination: Add the

  solution to the hydroxylamine solution at 0°C. A white precipitate (

  ) will form. Filter off the

  quickly to obtain a free

  solution.

- Reaction: Add Methyl 3,5-dihydroxybenzoate (10 mmol) to the filtrate. Stir at room temperature for 12–24 hours.

- Workup: The solution will turn deep red/brown (oxidation). Acidify carefully with 1N

  to pH 5–6. The product, 3,5-dihydroxybenzohydroxamic acid, will precipitate.

- Recrystallization: Purify using water/methanol to obtain off-white crystals.

## Pharmacological Mechanism of Action

The therapeutic utility of **N,3,5-trihydroxybenzamide** relies on its ability to inhibit metalloenzymes, specifically Ribonucleotide Reductase (RNR) and Histone Deacetylases

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(HDACs).

## Ribonucleotide Reductase (RNR) Inhibition

RNR is the rate-limiting enzyme in DNA synthesis, converting ribonucleotides to deoxyribonucleotides.[3][4][5][6] Class I RNRs rely on a tyrosyl free radical to initiate catalysis.

- Mechanism: The hydroxamic acid moiety (

  ) acts as a radical scavenger. It donates a hydrogen atom to the unstable tyrosyl radical on the RNR R2 subunit, reducing it back to tyrosine and inactivating the enzyme.

- Result: Depletion of dNTP pools, leading to S-phase cell cycle arrest and apoptosis in rapidly dividing cells (neoplasms).

## Metal Chelation (Iron & Zinc)

- Iron (Fe): RNR requires a di-iron center to generate the tyrosyl radical. 3,5-dihydroxybenzohydroxamic acid chelates this iron, stripping the enzyme of its necessary cofactor.

- Zinc (Zn): HDACs contain a zinc ion at the active site. The hydroxamic acid forms a bidentate chelate with the zinc, blocking substrate access and preventing histone deacetylation. This leads to chromatin relaxation and re-expression of tumor suppressor genes.

## Biological Pathway Visualization (Graphviz)

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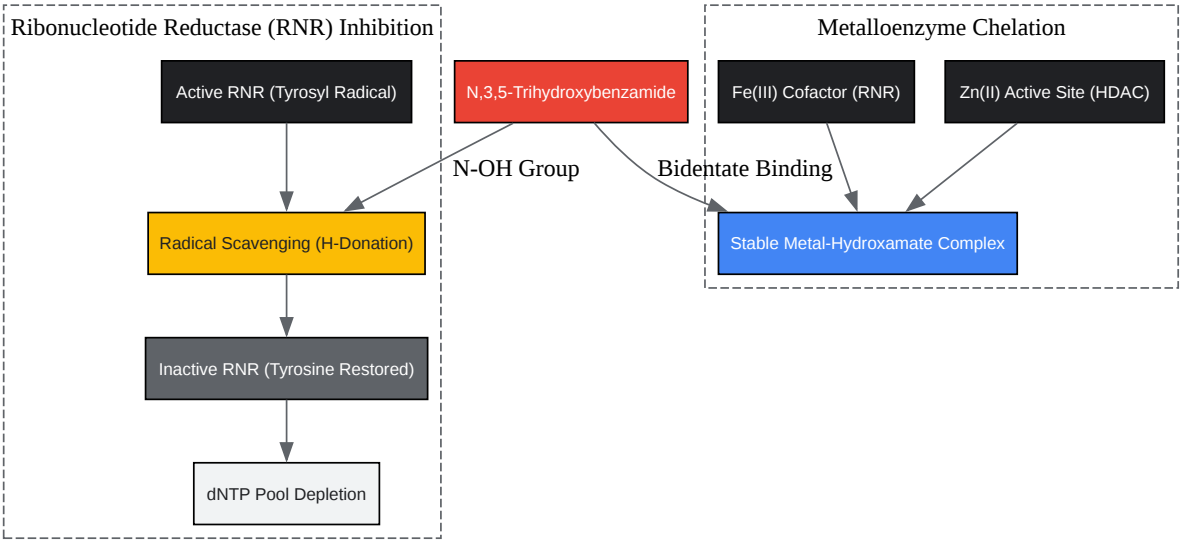


Figure 2: Dual mechanism targeting RNR radical quenching and metalloenzyme chelation.

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# Experimental Validation Protocols

## Ferric Chloride Colorimetric Assay

This test validates the presence of the hydroxamic acid functionality.

- Principle: Hydroxamic acids form highly colored (red/violet) complexes with ions in acidic solution.
- Protocol:
  - Dissolve 5 mg of the synthesized product in 1 mL methanol.
  - Add 2 drops of 1%

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solution.

- Observation: Immediate development of a deep violet color confirms the hydroxamic acid structure. (Phenols alone may give transient colors, but the hydroxamate-iron complex is distinctively intense and stable).

## RNR Inhibition Assay (Spectrophotometric)

To quantify biological activity, use the CDP Reductase Assay.

- Reagents: Recombinant RNR (R1 and R2 subunits), [

  ]-CDP (substrate), DTT (reductant).

- Method:
  - Incubate RNR enzyme mixture with varying concentrations of **N,3,5-trihydroxybenzamide** (0.1

    to 100

    ) for 15 minutes at 37°C.
  - Initiate reaction by adding [

    ]-CDP.
  - Stop reaction after 20 minutes with boiling.
  - Convert nucleotides to nucleosides via phosphatase treatment.
  - Separate dC (product) from C (substrate) via HPLC or Boronate affinity chromatography.
  - Analysis: Calculate

    based on the reduction of dC formation compared to control.

## References

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